

Proper Disposal Procedures for (R)-ZINC-3573

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Compound of Interest

Compound Name: (R)-ZINC-3573

Cat. No.: B7650643

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The following guide provides essential safety and logistical information for the proper disposal of **(R)-ZINC-3573** (CAS No: 2089389-15-9). This compound is a selective Mas-related G protein-coupled receptor X2 (MRGPRX2) agonist intended for laboratory research use only.^[1] Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Important Note: The identifier "ZINC" in the name "**(R)-ZINC-3573**" refers to its listing in the ZINC database, a resource for commercially available compounds. The molecular formula, C₁₈H₂₁N₅, confirms that this is a nitrogen-containing organic molecule and does not contain the metal zinc.^{[1][2]} Therefore, disposal procedures for metallic zinc or zinc salts are not applicable.

Immediate Safety and Handling Precautions

Before beginning any disposal process, researchers must handle all waste materials containing **(R)-ZINC-3573** with appropriate personal protective equipment (PPE).

- Personal Protective Equipment (PPE): Wear chemical safety goggles, nitrile rubber gloves, and a fully buttoned lab coat.^[3]
- Ventilation: Handle the compound, particularly in its powder form or in volatile solvents, within a certified laboratory chemical fume hood.^[4]
- Spill Management: For small spills, absorb the material with a spill kit or other absorbent material.^[5] Collect the contaminated material in a sealed, clearly labeled container for hazardous waste pickup.^[4]

Waste Identification and Segregation

Proper identification is the first step in the disposal process. All waste streams containing **(R)-ZINC-3573** must be treated as hazardous chemical waste.^[6]

Waste Type	Description	Recommended Action
Unused/Expired Solid	Pure (R)-ZINC-3573 in powder form. ^[7]	Collect in a clearly labeled hazardous waste container. Do not mix with other waste types.
Contaminated Labware	Items such as pipette tips, vials, and gloves that are contaminated with the compound.	Place in a designated solid hazardous waste container, separate from regular trash.
Solvent Solutions	Solutions of (R)-ZINC-3573, commonly prepared in DMSO. ^[1]	Collect in a designated, compatible liquid waste container for non-halogenated organic solvents.

Step-by-Step Disposal Protocol

Disposal of **(R)-ZINC-3573** must be conducted through your institution's Environmental Health and Safety (EHS) department or equivalent hazardous waste collection program.^{[6][8]}

- Waste Collection:
 - Solid Waste: Collect pure, unused **(R)-ZINC-3573** powder and contaminated solids (e.g., weighing paper, gloves) in a durable, sealable container.
 - Liquid Waste: Collect solutions of **(R)-ZINC-3573** (e.g., in DMSO) in a compatible, leak-proof container designed for chemical waste.^[9] Ensure the container material is compatible with the solvent used. Plastic is often preferred.^[8]
- Labeling:

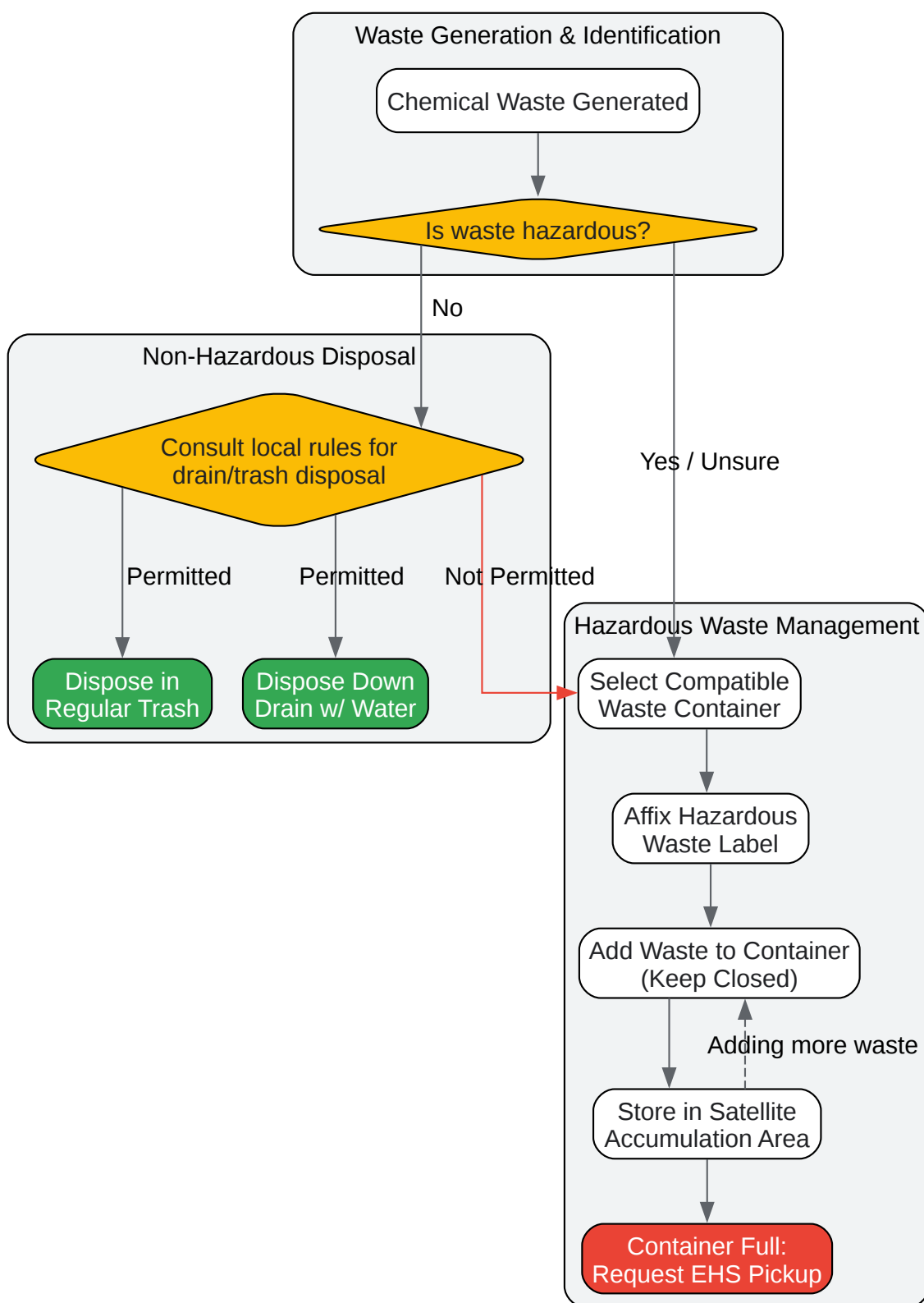
- Immediately affix a hazardous waste label to any container as soon as the first drop or gram of waste is added.[\[3\]](#)[\[4\]](#)
- The label must include the full chemical name, "(R)-N,N-Dimethyl-1-(5-phenylpyrazolo[1,5-a]pyrimidin-7-yl)-3-pyrrolidinamine," and list all components, including solvents and their approximate concentrations.
- Storage:
 - Store waste containers in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[\[8\]](#)[\[9\]](#)
 - Keep containers securely closed at all times, except when adding waste.[\[6\]](#)[\[8\]](#)
 - Ensure incompatible waste streams are segregated. For example, store organic solvent waste separately from acids and bases.[\[9\]](#)[\[10\]](#)
- Disposal Request:
 - Once the container is full or is no longer being used, arrange for pickup through your institution's EHS office.[\[8\]](#)

Crucial Restrictions:

- DO NOT dispose of **(R)-ZINC-3573** down the drain.[\[6\]](#)[\[11\]](#)
- DO NOT dispose of this chemical in regular trash.[\[6\]](#)[\[11\]](#)
- DO NOT allow solvents to evaporate in the fume hood as a method of disposal.[\[6\]](#)

Disposal Workflow Diagram

The following diagram outlines the general decision-making process for laboratory chemical waste disposal.



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Caption: Workflow for laboratory chemical waste disposal.

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